

An In-depth Technical Guide to C.I. 12485: Chemical Structure and Synthesis

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Compound of Interest

Compound Name: *Pigment Red 146*

Cat. No.: *B035983*

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Introduction

C.I. 12485, commercially known as **Pigment Red 146**, is a synthetic organic pigment belonging to the monoazo class of compounds. It is characterized by its bright, bluish-red hue and is utilized in a variety of applications, including printing inks, coatings, and plastics. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and a detailed methodology for its synthesis.

Chemical Structure and Properties

C.I. 12485 is a complex organic molecule with the chemical formula $C_{33}H_{27}ClN_4O_6$.^[1] Its structure is based on a naphthalene ring system coupled with a substituted phenylazo group. The presence of various functional groups, including chloro, methoxy, and amide moieties, contributes to its color and fastness properties.

Physicochemical Data

A summary of the key quantitative properties of C.I. 12485 is presented in the table below for easy reference and comparison.

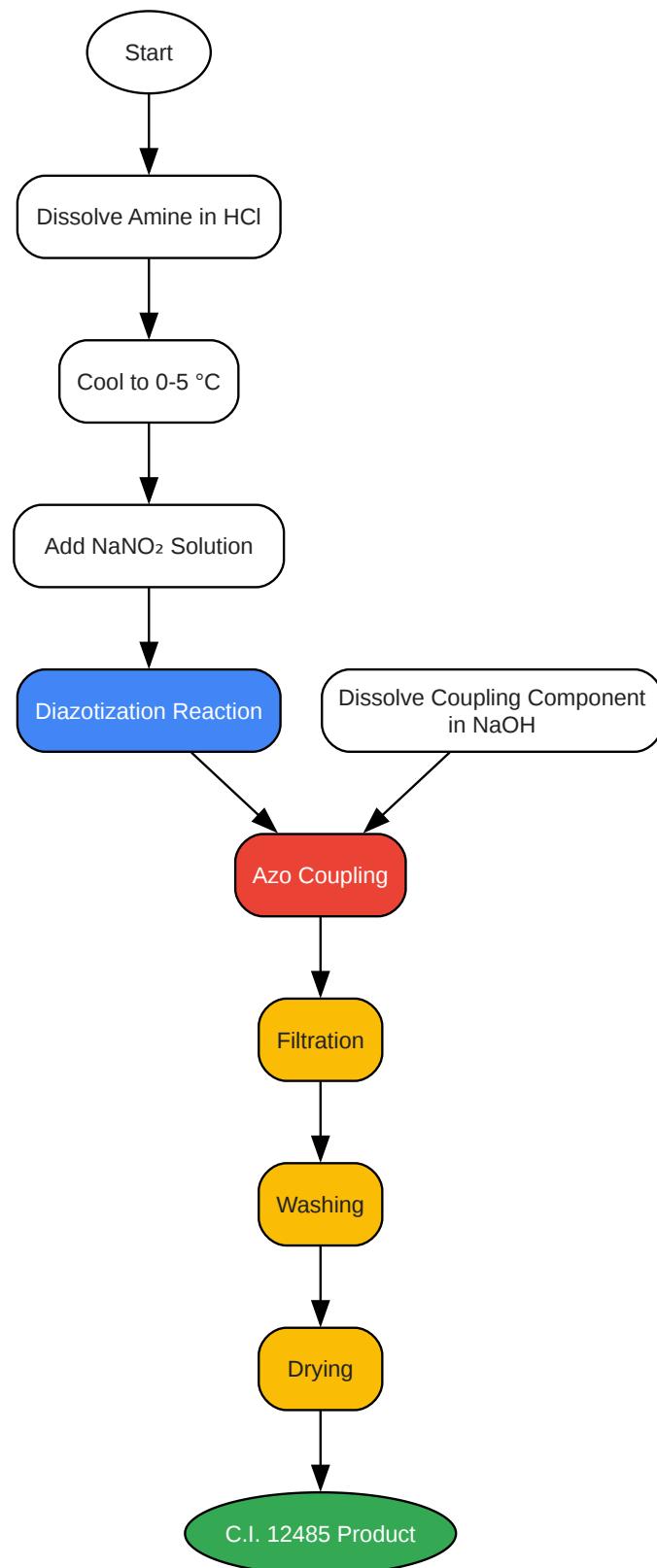
Property	Value	References
C.I. Name	Pigment Red 146	[1] [2]
C.I. Number	12485	[1] [2]
CAS Number	5280-68-2	[1] [3]
Molecular Formula	C ₃₃ H ₂₇ ClN ₄ O ₆	[1]
Molecular Weight	611.04 g/mol	[1]
Appearance	Red powder	[4]
Shade	Bluish Red	[1] [4]
Density	1.30 - 1.50 g/cm ³	[1]
Oil Absorption	40 - 50 g/100g	[3] [4]
Heat Stability	180 °C	[1] [3]
Light Fastness (1-8 scale)	5 - 6	[1] [5]
Water Resistance (1-5 scale)	5	[1]
Acid Resistance (1-5 scale)	4	[1]
Alkali Resistance (1-5 scale)	4	[1]

Synthesis of C.I. 12485

The synthesis of C.I. 12485 is a two-stage process involving:

- Diazotization of an aromatic amine, N-(3-amino-4-methoxyphenyl)benzamide.
- Azo coupling of the resulting diazonium salt with a coupling component, N-(4-chloro-2,5-dimethoxyphenyl)-3-hydroxy-2-naphthamide.

The overall synthetic route is depicted in the diagram below.



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- To cite this document: BenchChem. [An In-depth Technical Guide to C.I. 12485: Chemical Structure and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b035983#c-i-12485-chemical-structure-and-synthesis]

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